

Physical Properties and Solubility of WH-4-023

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Compound Focus: WH-4-023

Cat. No.: S548126

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The table below summarizes the key physical properties and solubility data for **WH-4-023** from supplier documentation [1] [2] [3]:

Property	Specification
Molecular Weight	568.67 g/mol [1] [2] [3]
Physical Appearance	Off-white solid [2] [3]
Solubility in DMSO	~60 mg/mL (approximately 105 mM) [2] [4]
Solubility in Water	Insoluble [3]
Solubility in Ethanol	≥2.42 mg/mL (with gentle warming and ultrasonication) [3]
Storage Temperature	-20°C [2] [3]
Stability in DMSO	Up to 2 months at -20°C [2]

Experimental Protocol and Handling

One supplier provides a specific protocol for dissolving **WH-4-023** [3]:

- **Recommended Solvent: DMSO.**

- **Preparation Method:** To achieve higher concentrations, warm the tube at **37°C for 10 minutes** and/or shake it in an **ultrasonic bath** for a short period [3].
- **Storage of Stock Solutions:** The stock solution can be stored **below -20°C for several months** [3]. Another supplier specifies that solutions in DMSO are stable for up to 2 months at -20°C [2].

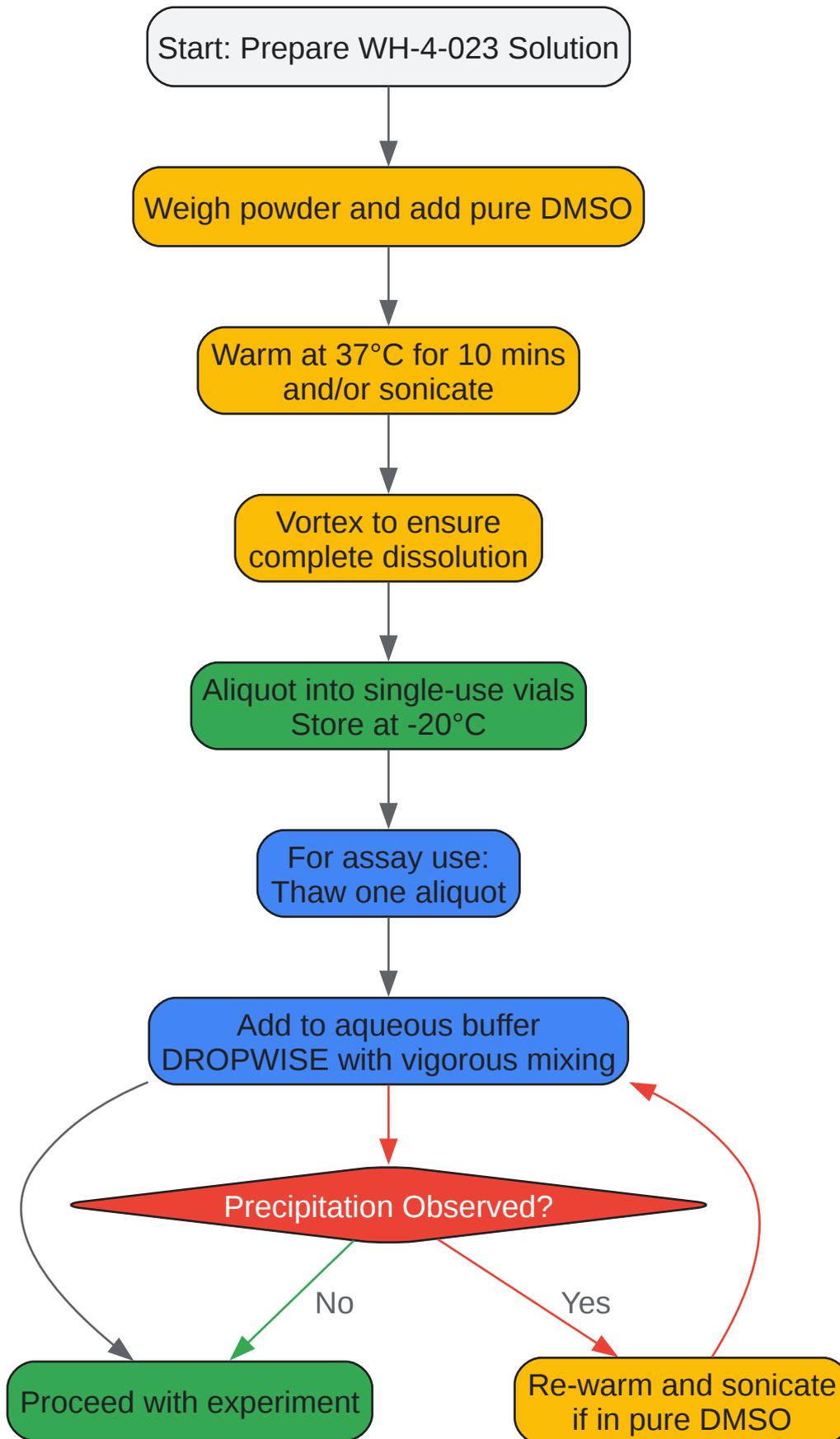
Troubleshooting Precipitation

While the search results do not contain explicit FAQs on precipitation, the solubility data suggests the following common issues and solutions:

- **Problem: Precipitation after dilution from DMSO stock into aqueous buffers.**
 - **Cause:** **WH-4-023** is insoluble in water. When a DMSO stock is added to an aqueous cell culture medium, the compound can crash out if the final concentration exceeds its very low solubility in the aqueous solution or if it is added too quickly.
 - **Solution:** Ensure the final concentration of DMSO in your assay is kept low (typically $\leq 0.1-1\%$). When diluting, add the DMSO stock **dropwise** to the warm, well-agitated aqueous buffer to facilitate proper dispersal.
- **Problem: Precipitation during storage.**
 - **Cause:** Stock solutions in DMSO can absorb moisture from the air upon repeated freezing and thawing, or if stored improperly, leading to precipitation.
 - **Solution:** **Aliquot** the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Ensure vials are tightly sealed when removing them from the freezer.
- **Problem: Cannot dissolve powder to the desired concentration.**
 - **Cause:** The powder may have degraded or was not stored properly, though this is less likely than simple insolubility.
 - **Solution:** Follow the recommended protocol of **gentle warming (37°C) and sonication** [3]. Verify that you are not attempting to dissolve the compound in water or buffers directly. Confirm the calculated mass and volume for your stock solution.

Experimental Workflow for Solubility Management

The following diagram outlines the recommended workflow to prevent precipitation when preparing and using **WH-4-023** solutions:



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Key Takeaways

- **DMSO is Essential:** **WH-4-023** must first be dissolved in 100% DMSO to create a concentrated stock solution (e.g., 10-100 mM) before further dilution into aqueous systems [2] [3].
- **Gentle Heat and Sonication Are Key Tools:** Use the recommended techniques of warming to 37°C and brief sonication to dissolve the powder and re-dissolve any precipitate in your DMSO stock [3].
- **Proper Storage Prevents Problems:** Storing small, single-use aliquots at -20°C protects your stock from moisture and freeze-thaw cycles, maintaining its stability [2] [3].

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References

1. WH-4-023 | Src inhibitor | Mechanism | Concentration [selleckchem.com]
2. WH-4-023 | Src family kinase inhibitor [focusbiomolecules.com]
3. WH-4-023 - Potent Lck/Src Kinase Inhibitor [apexbt.com]
4. WH-4-023 | Src Kinases [tocris.com]

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